

2-Chloro-1-iodo-4-nitrobenzene IUPAC name and CAS number

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Compound of Interest

Compound Name: 2-Chloro-1-iodo-4-nitrobenzene

Cat. No.: B1360039

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An In-depth Technical Guide to 2-Chloro-1-iodo-4-nitrobenzene

This technical guide provides a comprehensive overview of **2-Chloro-1-iodo-4-nitrobenzene**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in the fields of drug development and chemical synthesis. This document outlines the compound's chemical identity, properties, a representative synthesis protocol, and essential safety information.

Chemical Identity and Properties

2-Chloro-1-iodo-4-nitrobenzene is a halogenated nitroaromatic compound. Its chemical structure and key identifiers are fundamental for its application in complex organic synthesis.

IUPAC Name: **2-chloro-1-iodo-4-nitrobenzene**^{[1][2]}

CAS Number: 41252-96-4^{[1][2]}

The physical and chemical properties of **2-Chloro-1-iodo-4-nitrobenzene** are summarized in the table below, providing a quick reference for laboratory and research applications.

Property	Value	Citation(s)
Molecular Formula	C ₆ H ₃ ClINO ₂	[1][2]
Molecular Weight	283.45 g/mol	[1]
Appearance	Cream to brown powder	[2]
Melting Point	96.0-102.0°C	[2]
Solubility	Slightly soluble in water.	[3]
Purity	≥97.5% (GC)	[2]
Storage Temperature	2-8°C, sealed in a dry, dark place.	

Synthesis Protocol

While specific, detailed industrial synthesis methods for **2-Chloro-1-iodo-4-nitrobenzene** are proprietary, a representative laboratory-scale synthesis can be adapted from the preparation of structurally similar compounds, such as 4-Chloro-1-iodo-2-nitrobenzene. The following is a plausible experimental protocol for its synthesis.

Reaction: Diazotization of 2-chloro-4-nitroaniline followed by a Sandmeyer-type reaction with potassium iodide.

Materials:

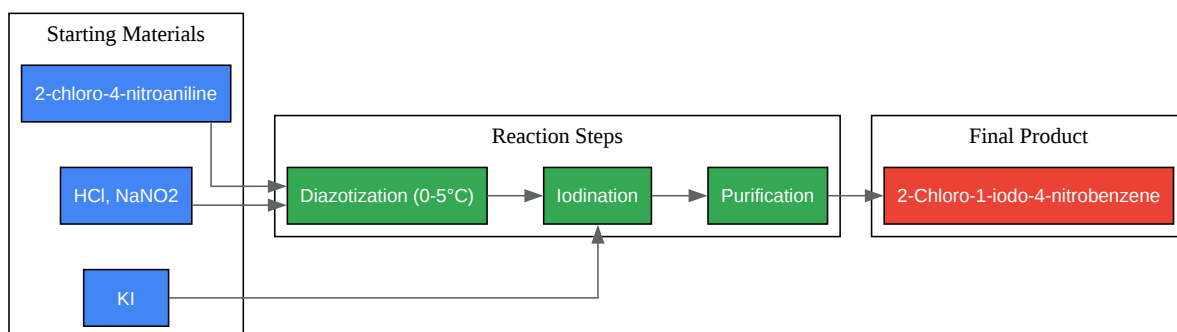
- 2-chloro-4-nitroaniline
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO₂)
- Potassium Iodide (KI)
- Ice
- Distilled Water

Experimental Procedure:

- Dissolve a measured quantity of 2-chloro-4-nitroaniline in concentrated hydrochloric acid.
- Cool the mixture in an ice bath to a temperature between 0-5°C.
- Slowly add a solution of sodium nitrite in water to the cooled mixture while maintaining the temperature below 5°C. Stir continuously for 5 minutes to form the diazonium salt.
- In a separate flask, dissolve potassium iodide in water.
- Slowly add the prepared diazonium salt solution to the potassium iodide solution.
- Allow the reaction mixture to stir and gradually warm to room temperature. Nitrogen gas will be evolved.
- Heat the mixture gently to ensure the complete decomposition of the diazonium salt.
- Cool the mixture in an ice bath to precipitate the crude product.
- Filter the precipitate, wash with cold distilled water, and dry.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain pure **2-Chloro-1-iodo-4-nitrobenzene**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **2-Chloro-1-iodo-4-nitrobenzene**.



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Caption: Synthesis workflow for **2-Chloro-1-iodo-4-nitrobenzene**.

Applications in Research and Development

2-Chloro-1-iodo-4-nitrobenzene is a valuable intermediate in organic synthesis. It has been utilized in the preparation of more complex molecules. For instance, it is a reactant in the synthesis of 3-chloro-4-trifluoromethylaniline. Furthermore, this class of compounds serves as precursors for the synthesis of chiral polychlorinated biphenyl (PCB) derivatives, which are of interest in various research areas. Its reactivity makes it a versatile building block in the development of novel compounds in the pharmaceutical and material science sectors.

Safety and Handling

Proper handling of **2-Chloro-1-iodo-4-nitrobenzene** is crucial to ensure laboratory safety. The compound is classified with several hazards.

Hazard Identification:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Skin Irritation: Causes skin irritation.[1]

- Eye Irritation: Causes serious eye irritation.[1]
- Mutagenicity: Suspected of causing genetic defects.

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area or under a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
 - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.

First Aid Measures:

- If Swallowed: Call a poison center or doctor immediately. Rinse mouth.
- If on Skin: Wash with plenty of soap and water.
- If Inhaled: Remove the person to fresh air and keep comfortable for breathing.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. 2-Chloro-1-iodo-4-nitrobenzene | C₆H₃ClINO₂ | CID 96640 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. A19340.06 [thermofisher.com]
- 3. 2-Chloro-1-iodo-4-nitrobenzene, 98% | Fisher Scientific [fishersci.ca]
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